Proper Disposal of TL13-12: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	*TL13-12*
Cat. No.:	*B611388*

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For researchers and scientists in the fast-paced world of drug development, proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental compliance. This guide provides essential information on the proper disposal procedures for **TL13-12**, a selective ALK Degrader (PROTAC®), designed to be a preferred resource for laboratory safety and chemical management.

When handling the disposal of **TL13-12**, it is crucial to adhere to the guidelines provided in the Safety Data Sheet (SDS) and to follow all applicable federal, state, and local regulations. The information presented here is based on general best practices for chemical waste disposal and should be supplemented with the specific SDS for **TL13-12**.

Key Chemical and Safety Data for TL13-12

Proper waste assessment is the first step in safe disposal. The following table summarizes key data for **TL13-12** relevant to its handling and disposal.

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Property	Value	Reference
Chemical Name	N-(2-(2-(2-(4-(4-((5-Chloro-4-((2-(isopropylsulfonyl)phenyl)amino)pyrimidin-2-yl)amino)-3-methoxyphenyl)piperazin-1-yl)ethoxy)ethoxy)ethyl)-2-((2-(2,6-dioxopiperidin-3-yl)-1,3-dioxoisoindolin-4-yl)amino)acetamide	
Molecular Formula	C45H53ClN10O10S	
Molecular Weight	961.48 g/mol	
CAS Number	2229037-04-9	
Purity	≥98% (HPLC)	
Physical State	Solid	[1]
Solubility	Soluble to 100 mM in DMSO	
Storage	Store at -20°C	

Experimental Protocol: General Procedure for Chemical Waste Disposal

The following is a general, step-by-step protocol for the disposal of chemical waste like **TL13-12**. This protocol is not a substitute for the specific instructions that may be provided in the compound's SDS or by your institution's Environmental Health and Safety (EHS) department.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.

2. Waste Segregation:

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- Do not mix **TL13-12** waste with other incompatible waste streams.
- Solid waste (e.g., contaminated gloves, weigh paper, pipette tips) should be collected in a designated, properly labeled hazardous waste container.
- Liquid waste (e.g., unused solutions in DMSO) should be collected in a separate, leak-proof, and clearly labeled hazardous waste container.

3. Waste Container Labeling:

- All waste containers must be clearly labeled with the words "Hazardous Waste" and the full chemical name of the contents (i.e., **TL13-12**).
- Include the concentration and solvent (e.g., **TL13-12** in DMSO).
- Indicate the date when the waste was first added to the container.

4. Storage of Waste:

- Keep waste containers closed at all times, except when adding waste.
- Store waste containers in a designated satellite accumulation area that is secure and away from general laboratory traffic.
- Ensure secondary containment is used for liquid waste containers to prevent spills.

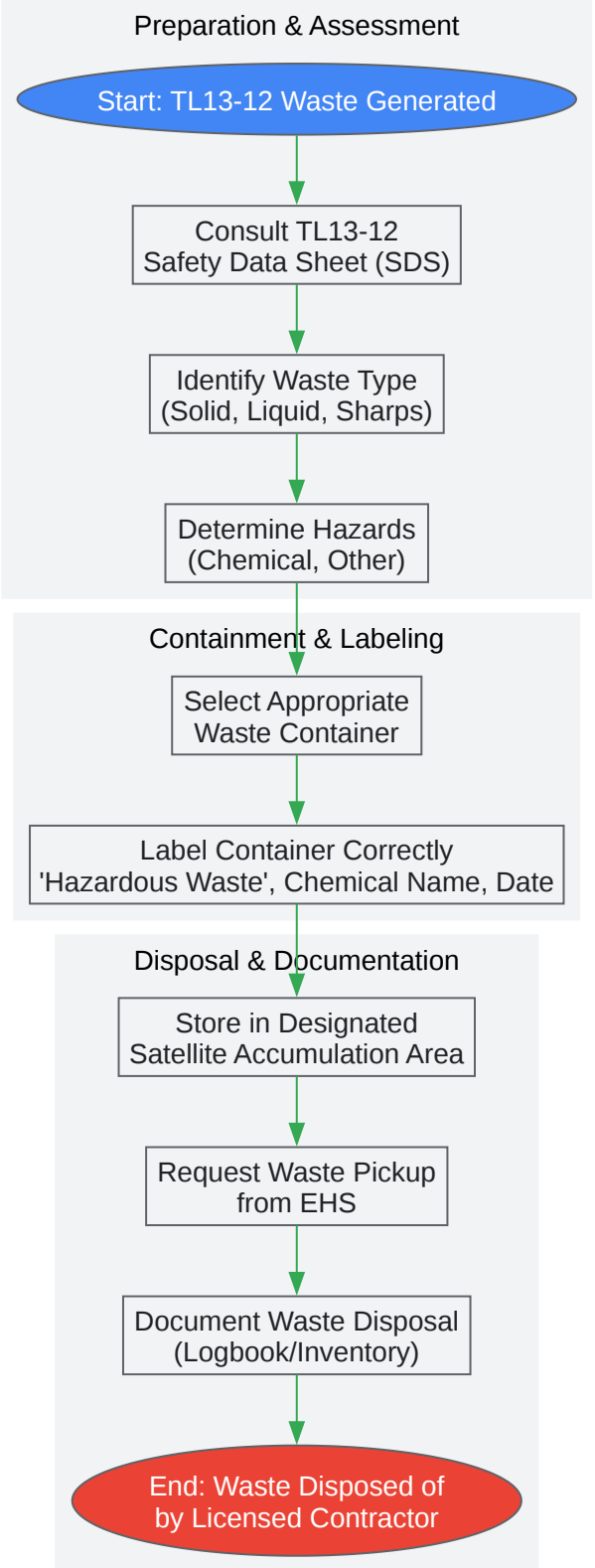
5. Arranging for Disposal:

- Once a waste container is full or has been in use for a specified period (as per institutional policy), arrange for its pickup by your institution's EHS department or a licensed hazardous waste disposal contractor.
- Do not dispose of **TL13-12** down the drain or in the regular trash.

Disposal Decision Workflow

The following diagram illustrates the logical workflow for making decisions regarding the proper disposal of **TL13-12**.

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Caption: Decision workflow for the proper disposal of **TL13-12**.

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By following these procedures and consulting the specific Safety Data Sheet for **TL13-12**, laboratory professionals can ensure the safe and compliant disposal of this chemical compound, thereby protecting themselves, their colleagues, and the environment.

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References

- 1. medchemexpress.com [medchemexpress.com]
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